H-NMR Spectrum Analysis Guide: 1-Cyclobutylpiperidin-3-amine

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Compound of Interest

Compound Name:	*1-Cyclobutylpiperidin-3-amine*
CAS No.:	*1342397-12-9*
Cat. No.:	*B1469151*

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Executive Summary & Compound Profile

1-Cyclobutylpiperidin-3-amine presents unique analytical challenges due to the conformational flexibility of the piperidine ring and the spectral overlap between the cyclobutyl methylene protons and the piperidine core.[1][2]

This guide compares two primary analytical approaches: Method A ($CDCl_3$) for routine high-throughput screening, and Method B (DMSO-d_6) for detailed structural elucidation and salt-form characterization.[1][2]

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Feature	Specification
IUPAC Name	1-Cyclobutylpiperidin-3-amine
Molecular Formula	$C_9H_{18}N_2$
Key Structural Motif	3-substituted piperidine (chiral center), N-cyclobutyl group
Analytical Challenge	Overlap of C2/C6 piperidine protons with cyclobutyl methine; Exchangeable NH_2 protons.[1][2]

Theoretical Structural Analysis & Assignment Strategy

Before analyzing the spectrum, we must establish the theoretical expectations based on the Chair Conformation of the piperidine ring.[3]

Conformational Locking

The bulky N-cyclobutyl group will predominantly occupy the equatorial position to minimize 1,3-diaxial interactions.[1] The 3-amino group orientation depends on the specific enantiomer and salt form, but in the free base, it often equilibrates.[3]

Diagnostic Signal Predictions

To validate the structure, researchers must identify three distinct "Zones" in the spectrum:[3]

- Zone I (2.7 – 3.2 ppm): The "Fingerprint Region" containing the Cyclobutyl Methine (H-1') and the Chiral Center (H-3).[1][2]
- Zone II (1.5 – 2.2 ppm): The "Multiplet Forest" containing the cyclobutyl methylenes and piperidine C4/C5 protons.[1]
- Zone III (1.0 – 1.5 ppm): Distal piperidine protons (often H-5 axial).[1][2]

Comparative Analysis: Solvent System Performance

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The choice of solvent drastically alters the "performance" of the analysis—defined here as resolution, peak separation, and visibility of exchangeable protons.[3]

Method A: Chloroform-d ($CDCl_3$)[1][2]

- Best For: Routine purity checks, free-base extraction monitoring.[1][3]
- Performance:
  - Resolution: High. Sharp signals for non-exchangeable protons.[1][3]
  - NH_2 Signal: Often appears as a broad, shapeless singlet (variable shift 1.2–2.0 ppm) or is invisible due to rapid exchange.[3]
  - Drawback: The N-Cyclobutyl methine often overlaps with the Piperidine H-2 equatorial proton.[1][2]

Method B: Dimethyl Sulfoxide-d_6 (DMSO-d_6)[1][2]

- Best For: Full structural characterization, HCl salt analysis, diastereomer differentiation.[3]
- Performance:
  - Resolution: Moderate (viscosity broadening).[1][2]
  - NH_2 Signal: Distinct.[1][3][4] In HCl salts, NH_3^+ appears as a broad distinct integration (approx 8.0-8.5 ppm).[1]
  - Advantage: Excellent separation of the Cyclobutyl Methine from the ring protons due to dielectric effects.[1]

Comparative Data Table: Chemical Shift Drifts

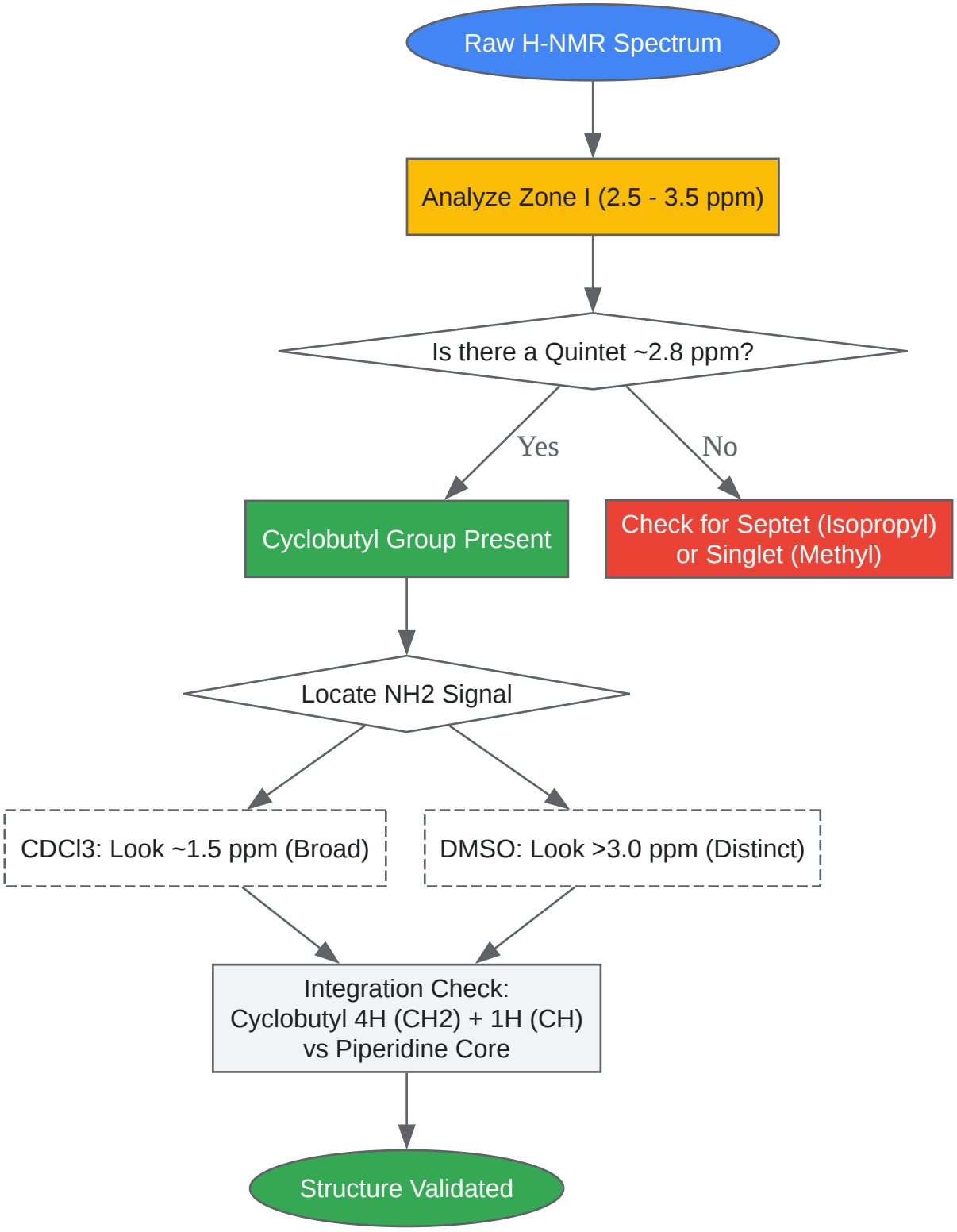
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Proton Assignment	Approx. Shift ($CDCl_3$)	Approx.[1][2][5][6] Shift (DMSO-d_6)	Multiplicity	Diagnostic Note
H-1' (Cyclobutyl Methine)	2.75 – 2.85 ppm	2.90 – 3.05 ppm	Quintet-like (m)	Critical Proof of N-alkylation.
H-3 (Chiral Center)	2.85 – 2.95 ppm	3.10 – 3.30 ppm	Multiplet	Shifts downfield in salt forms.[1][2]
H-2 (Piperidine)	2.60 – 2.80 ppm	2.70 – 2.90 ppm	dd / dt	Distinct axial/equatorial splitting.[1][2]
NH_2 (Amine)	1.40 ppm (Broad)	3.5 - 8.5 ppm	Broad Singlet	Position highly concentration/salt dependent.[1][2]
Cyclobutyl CH_2	1.60 – 2.10 ppm	1.50 – 2.00 ppm	Complex m	"Roofing" effect common.[1]

Visualizing the Assignment Workflow

The following diagram illustrates the logical pathway to confirm the structure, distinguishing it from potential impurities like N-isopropyl analogs or unreacted starting material.

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Caption: Logical workflow for validating **1-Cyclobutylpiperidin-3-amine** structure via 1D H-NMR.

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Experimental Protocol: Self-Validating Analysis

To ensure reproducibility and trustworthiness (E-E-A-T), follow this standardized protocol.

Step 1: Sample Preparation

- Mass: Weigh 5.0 – 10.0 mg of the compound.[1]
- Solvent: Add 0.6 mL of DMSO-d_6 (Recommended for first-pass validation due to superior signal separation).[1][2]
- Additives: If the sample is a free base and peaks are broad, add 1 drop of D_2O to exchange the amine protons and simplify the spectrum (NH_2 signal will disappear, sharpening neighbors).[3]

Step 2: Acquisition Parameters[1][4]

- Scans (ns): Minimum 16 (64 recommended for detection of minor isomeric impurities).
- Relaxation Delay (d1): Set to 5.0 seconds. The cyclobutyl protons have longer T1 relaxation times; a short delay will under-integrate these signals, leading to false purity calculations.[1][3]
- Pulse Angle: 30° (to prevent saturation).

Step 3: Structural Discrimination (The "Cyclobutyl Test")

To distinguish **1-Cyclobutylpiperidin-3-amine** from its common analog 1-Isopropylpiperidin-3-amine:

- Focus on the region 2.7 – 3.0 ppm.[1][3]
- Cyclobutyl: Look for a Quintet (1H) corresponding to the methine CH.[1]
- Isopropyl: Look for a Septet (1H).
- Confirmation: Check the alkyl region (1.5 – 2.0 ppm).[1] Cyclobutyl shows complex multiplets (6H total including ring).[1][2] Isopropyl shows a distinct doublet (6H) at ~1.0 ppm.[1][2]

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Detailed Signal Assignment (Reference Data)

Note: Chemical shifts are approximate (± 0.2 ppm) and dependent on concentration/pH.[2]

Position	Type	Shift (δ)	Multiplicity	Integration	Interpretation
N-CH	Cyclobutyl	2.78	Quintet (m)	1H	Diagnostic anchor.[1][2]
C3-H	Piperidine	2.90	Multiplet	1H	Alpha to amine.[1][2]
C2-H(eq)	Piperidine	2.85	Broad d	1H	Deshielded by N.
C2-H(ax)	Piperidine	1.85	td	1H	Shielded axial.[1][2]
C6-H(eq)	Piperidine	2.75	Broad d	1H	Overlaps with N-CH often.[1][2]
C6-H(ax)	Piperidine	1.95	td	1H	
Cyclobutyl	CH_2	1.6 - 2.1	Multiplets	6H	"Roofing" pattern.[1][2]
C4/C5	Piperidine	1.2 - 1.6	Multiplets	2H	Distal ring protons.[1][2]

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